

# dihydrogen borate vs boric acid properties

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Dihydrogenborate

CAS No.: 39201-27-9

Cat. No.: S618643

Get Quote

## Chemical Properties and Relationship

Boric acid is a weak inorganic acid that does not dissociate in the classical manner of most acids. Instead, it acts as a Lewis acid, accepting a hydroxide ion ( $\text{OH}^-$ ) from water [1].

The dissociation equilibrium in aqueous solution is best represented as:  $\text{B(OH)}_3 + \text{H}_2\text{O} \rightleftharpoons \text{B(OH)}_4^- + \text{H}^+$

In this reaction, the species  $\text{B(OH)}_4^-$  is the **tetrahydroxyborate** ion, which is equivalent to the **dihydrogen borate ion** ( $\text{H}_2\text{BO}_3^-$ ). These are different ways of representing the same conjugate base, emphasizing its tetrahedral structure in solution [1]. The table below summarizes their core identities.

Property	Boric Acid ( $\text{H}_3\text{BO}_3$ )	Dihydrogen Borate ( $\text{H}_2\text{BO}_3^-$ )
Chemical Role	Weak Lewis acid	Conjugate base (of $\text{H}_3\text{BO}_3$ )
Predominant Structure in Water	$\text{B(OH)}_3$	$\text{B(OH)}_4^-$
Acid Dissociation Constant (pKa)	$\text{pK}_a \approx 9.14\text{-}9.24$ [1] [2]	—
Boron Blood Level at Developmental NOAEL (rats)	$\sim 1270$ ng B/g [3]	—

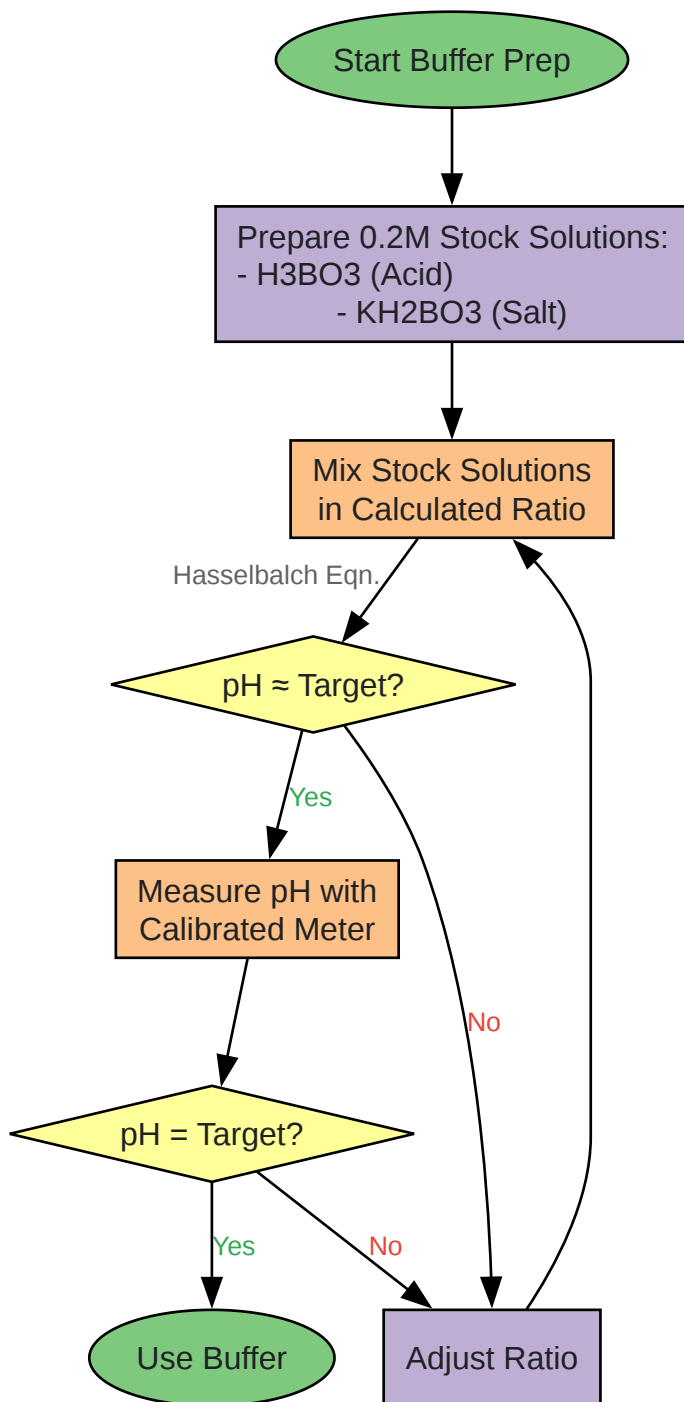
## Experimental Considerations and Buffer Preparation

Boric acid and its salts, like potassium dihydrogen borate ( $\text{KH}_2\text{BO}_3$ ), are commonly used to prepare buffer solutions in the pH range around their  $\text{pK}_a$  value.

**Buffer Preparation Methodology:** A standard protocol for preparing a borate buffer is as follows:

- **Prepare Stock Solutions:** Create a 0.2 M solution of boric acid ( $\text{H}_3\text{BO}_3$ ) and a 0.2 M solution of its salt (e.g., potassium dihydrogen borate,  $\text{KH}_2\text{BO}_3$ ).
- **Mix Solutions:** Combine the two stock solutions in varying volume ratios to achieve the desired pH.
- **Verify pH:** Use a calibrated pH meter to measure the final pH of the buffer mixture accurately. The Henderson-Hasselbalch equation,  $\text{pH} = \text{pK}_a + \log\left(\frac{[\text{A}^-]}{[\text{HA}]}\right)$ , can be used to estimate the pH, where  $[\text{HA}]$  is the concentration of boric acid and  $[\text{A}^-]$  is the concentration of dihydrogen borate [1].

The following diagram illustrates the logical workflow for preparing and verifying a borate buffer solution:



[Click to download full resolution via product page](#)

*Buffer preparation and verification workflow*

## Biological and Toxicological Profile

From a toxicological perspective, especially in regulatory science, inorganic borates are often addressed collectively as "boron" (B) because of their behavior in the body.

#### Key Toxicokinetic and Toxicodynamic Properties:

- **Uniformity in the Body:** Due to the high  $pK_a$  of boric acid, ingested inorganic borates (like sodium borate or borax) are rapidly and completely absorbed, distributed, and excreted in the urine almost exclusively as **non-dissociated boric acid** [3]. This is why toxicity is often discussed in terms of total boron exposure.
- **Critical Effects:** Animal studies have identified the male reproductive system and developmental toxicity as the most sensitive targets. The primary lesion observed is an inhibition of spermiation (the release of mature sperm) [3].
- **Estimated Thresholds:** The No-Observed-Adverse-Effect Level (NOAEL) for fertility effects in male rats is 17.5 mg B/kg body weight per day, and for developmental effects, it is 9.6 mg B/kg body weight per day [3]. A comparative toxicology review concludes that the doses causing effects in animals are far higher than any level to which the human population is normally exposed [4].

## Safety and Handling for Laboratory Use

While industrial exposure poses the highest risk, prudent laboratory practices are essential.

- **Primary Hazards:** Acute hazards include irritation to the skin, eyes, and respiratory tract. Of greater concern for researchers is the potential for **reproductive and developmental toxicity** based on animal data for high, repeated doses [3] [5].
- **Essential Safety Protocols:**
  - **Personal Protective Equipment (PPE):** Wear gloves, safety glasses, and a lab coat. If handling powder, use appropriate dust control to prevent inhalation [5].
  - **Hygiene:** Wash hands thoroughly after handling.
  - **Control Measures:** Use in a well-ventilated area or fume hood. Keep containers tightly sealed and clearly labeled.

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. pH of a buffer made with boric and potassium acid dihydrogen borate [chemistry.stackexchange.com]
2. Table of Acid and Base Strength [depts.washington.edu]
3. Effects of boron compounds on human reproduction | Archives of... [link.springer.com]
4. toxicology of Comparative borates [pubmed.ncbi.nlm.nih.gov]
5. Is Borax Safe? Popular Uses, Side Effects and Dangers - Dr. Axe [draxe.com]

To cite this document: Smolecule. [dihydrogen borate vs boric acid properties]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b618643#dihydrogen-borate-vs-boric-acid-properties]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** info@smolecule.com  
**Web:** www.smolecule.com